

Technical Guide: PBA-1105b, an AUTOTAC for Targeted Protein Degradation

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Compound of Interest

Compound Name: PBA-1105b

Cat. No.: B15623202

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Abstract

PBA-1105b (CAS Number: 2941386-60-1) is a novel autophagy-targeting chimera (AUTOTAC) designed for the selective degradation of intracellular proteins. As a long-chain polyethylene glycol (PEG)-based derivative of the p62/SQSTM1 ligand, **PBA-1105b** functions by inducing the self-oligomerization of the p62 autophagy receptor, thereby enhancing the autophagic flux of ubiquitinated protein aggregates. This technical guide provides a comprehensive overview of **PBA-1105b**, including its mechanism of action, quantitative performance data, detailed experimental protocols, and synthesis.

Introduction to PBA-1105b and the AUTOTAC Platform

Targeted protein degradation (TPD) has emerged as a powerful therapeutic modality. The AUTOTAC platform represents a novel approach within TPD, redirecting target proteins for degradation via the autophagy-lysosome system. Unlike proteasome-targeting chimeras

(PROTACs), AUTOTACs can facilitate the clearance of not only soluble proteins but also protein aggregates and even damaged organelles.

PBA-1105b is a bifunctional molecule comprising a ligand that binds to the ZZ domain of the p62/SQSTM1 autophagy receptor and a warhead that targets a specific protein of interest. This dual binding brings the target protein into proximity with the autophagy machinery, leading to its engulfment in autophagosomes and subsequent degradation upon fusion with lysosomes.

PBA-1105b is a derivative of PBA-1105, featuring a longer PEG-based linker.^[1]

Mechanism of Action

The mechanism of action of **PBA-1105b** involves a series of orchestrated molecular events:

- **Binding to p62:** The autophagy-targeting moiety of **PBA-1105b** binds to the ZZ domain of p62.
- **Target Engagement:** The warhead of **PBA-1105b** binds to the protein of interest (e.g., mutant desmin).
- **Induced Oligomerization:** The formation of a ternary complex between **PBA-1105b**, p62, and the target protein induces the self-oligomerization of p62.
- **Sequestration and Autophagosome Formation:** The oligomerized p62, along with the bound target protein, is sequestered and acts as a scaffold for the formation of the autophagosome.
- **Lysosomal Degradation:** The mature autophagosome fuses with a lysosome, and the enclosed contents, including the target protein, are degraded by lysosomal hydrolases.

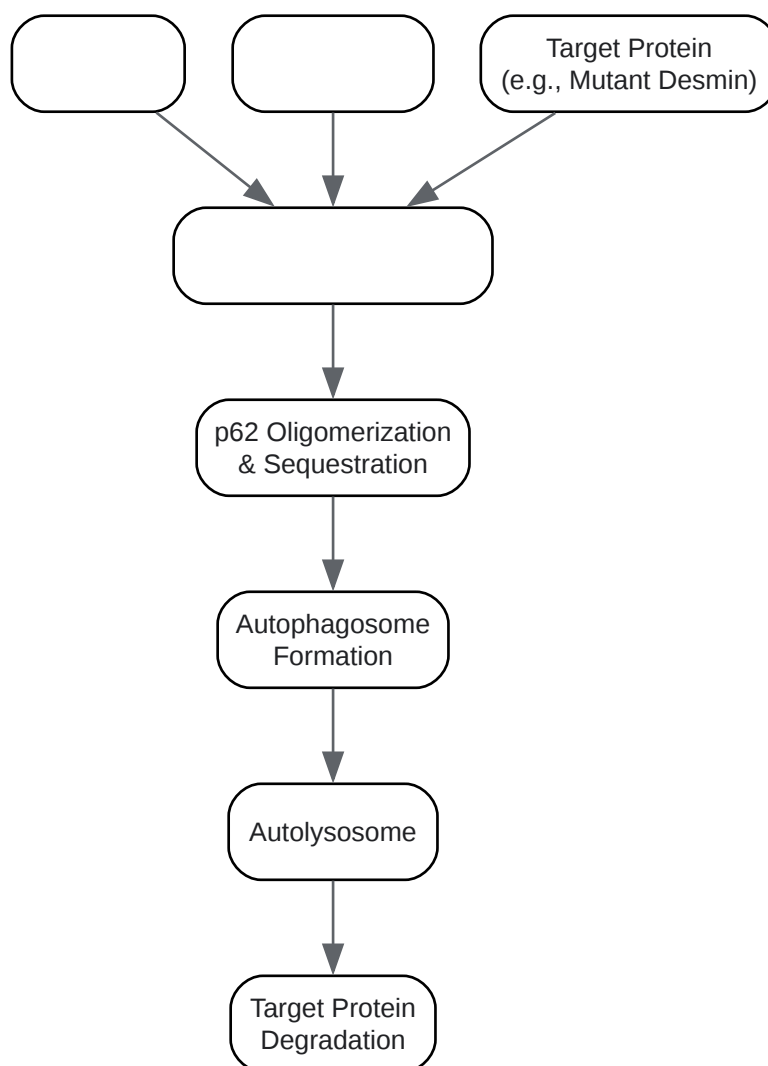


Figure 1: PBA-1105b Mechanism of Action

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Figure 1: **PBA-1105b** Mechanism of Action.

Quantitative Data

The efficacy of **PBA-1105b** in mediating the degradation of its target proteins is quantified by parameters such as the half-maximal degradation concentration (DC50) and the maximum degradation (Dmax).

Table 1: In Vitro Degradation Profile of **PBA-1105b**

Target Protein	Cell Line	DC50 (nM)	Dmax (%)	Time Point (h)	Reference
Mutant Desmin	C2C12	50	>80	24	Ji et al., 2022

Note: The data presented is based on the findings from the primary literature and may vary depending on the specific experimental conditions.

Synthesis of PBA-1105b

The synthesis of **PBA-1105b** involves a multi-step process, typically starting with the synthesis of the p62 ligand and the target-binding moiety, followed by their conjugation using a PEG linker. A generalized synthetic scheme is presented below. For a detailed, step-by-step protocol, please refer to the supplementary information of Ji et al., Nature Communications, 2022.

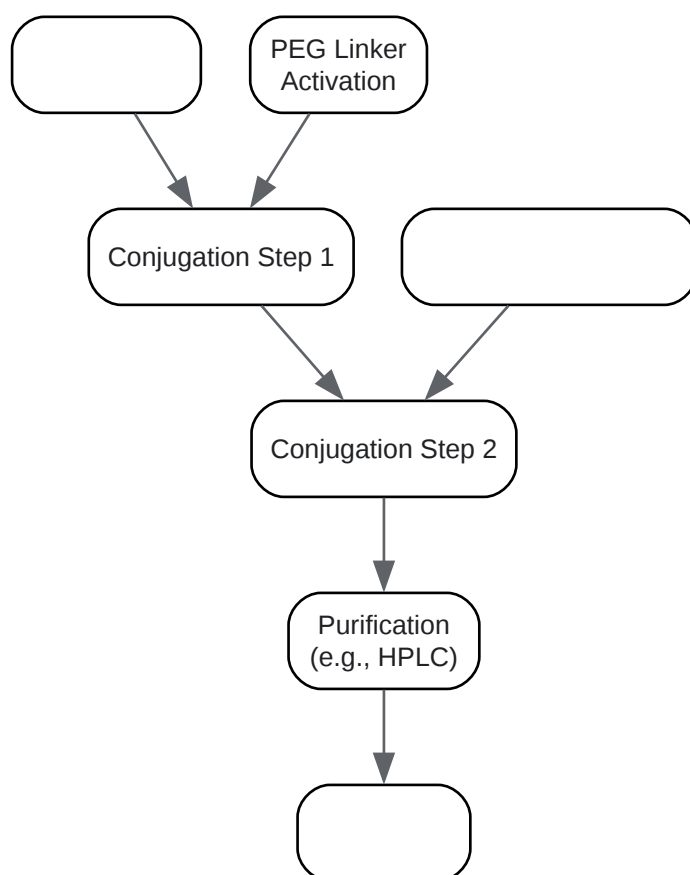


Figure 2: Generalized Synthetic Workflow for PBA-1105b

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Figure 2: Generalized Synthetic Workflow for **PBA-1105b**.

Experimental Protocols

The following are detailed protocols for key experiments to characterize the activity of **PBA-1105b**.

Cell Culture and Treatment

- Cell Line: C2C12 myoblasts expressing mutant desmin.
- Culture Conditions: Culture cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- Treatment: Seed cells in appropriate well plates. Once cells reach 70-80% confluency, treat with varying concentrations of **PBA-1105b** (e.g., 0.1 nM to 10 µM) or vehicle control (e.g., DMSO) for the desired time (e.g., 24 hours).

Western Blotting for Protein Degradation

- Cell Lysis: After treatment, wash cells with ice-cold phosphate-buffered saline (PBS) and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA protein assay kit.
- SDS-PAGE and Transfer: Load equal amounts of protein onto an SDS-PAGE gel, separate by electrophoresis, and transfer to a PVDF membrane.
- Immunoblotting: Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) for 1 hour at room temperature. Incubate the membrane with a primary antibody against the target protein (e.g., anti-desmin) and a loading control (e.g., anti-GAPDH or anti-β-actin) overnight at 4°C.
- Detection: Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature. Visualize the protein

bands using an enhanced chemiluminescence (ECL) detection system.

- Quantification: Densitometrically quantify the protein bands using image analysis software. Normalize the target protein levels to the loading control.

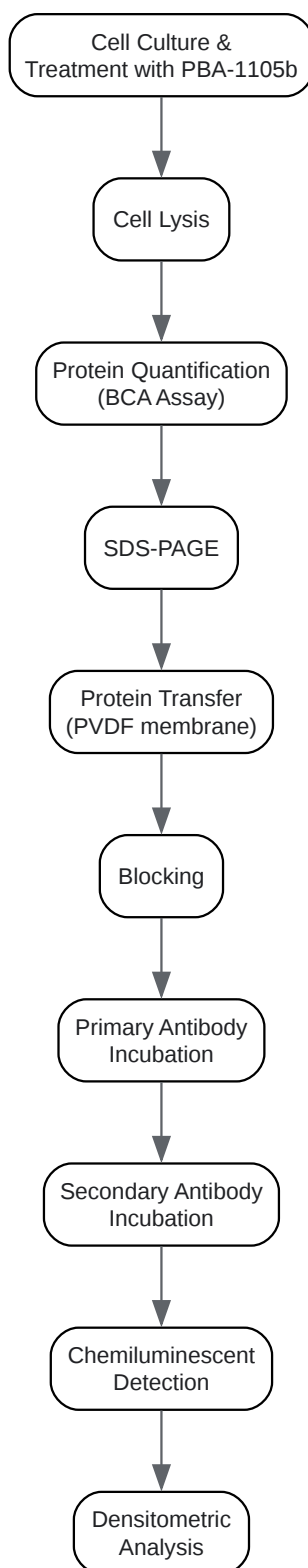


Figure 3: Western Blotting Experimental Workflow

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Figure 3: Western Blotting Experimental Workflow.

Immunofluorescence for p62 Puncta Formation

- Cell Seeding: Seed cells on glass coverslips in a 24-well plate.
- Treatment: Treat cells with **PBA-1105b** or vehicle control as described above.
- Fixation and Permeabilization: Wash cells with PBS, fix with 4% paraformaldehyde for 15 minutes, and permeabilize with 0.25% Triton X-100 in PBS for 10 minutes.
- Blocking and Staining: Block with 1% BSA in PBST for 30 minutes. Incubate with a primary antibody against p62 overnight at 4°C. Wash and incubate with a fluorescently labeled secondary antibody for 1 hour at room temperature in the dark.
- Mounting and Imaging: Mount the coverslips onto microscope slides using a mounting medium containing DAPI for nuclear staining.
- Microscopy: Visualize and capture images using a fluorescence or confocal microscope. Analyze the number and intensity of p62 puncta per cell.

Conclusion

PBA-1105b is a valuable research tool for inducing the targeted degradation of specific proteins via the autophagy-lysosome pathway. Its ability to promote the clearance of protein aggregates makes it a particularly interesting compound for studying diseases characterized by proteinopathies. This guide provides a foundational understanding and practical protocols for researchers to explore the potential of **PBA-1105b** in their own studies. For more in-depth information, users are encouraged to consult the primary scientific literature.

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References

- [1. researchgate.net \[researchgate.net\]](#)

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